

# Methasulfocarb: Properties and Identification

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Methasulfocarb

CAS No.: 66952-49-6

Cat. No.: S535103

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**Methasulfocarb** is a synthetic thiocarbamate and carbamate fungicide also used as a plant growth regulator. Its mode of action involves growth-retarding activity [1].

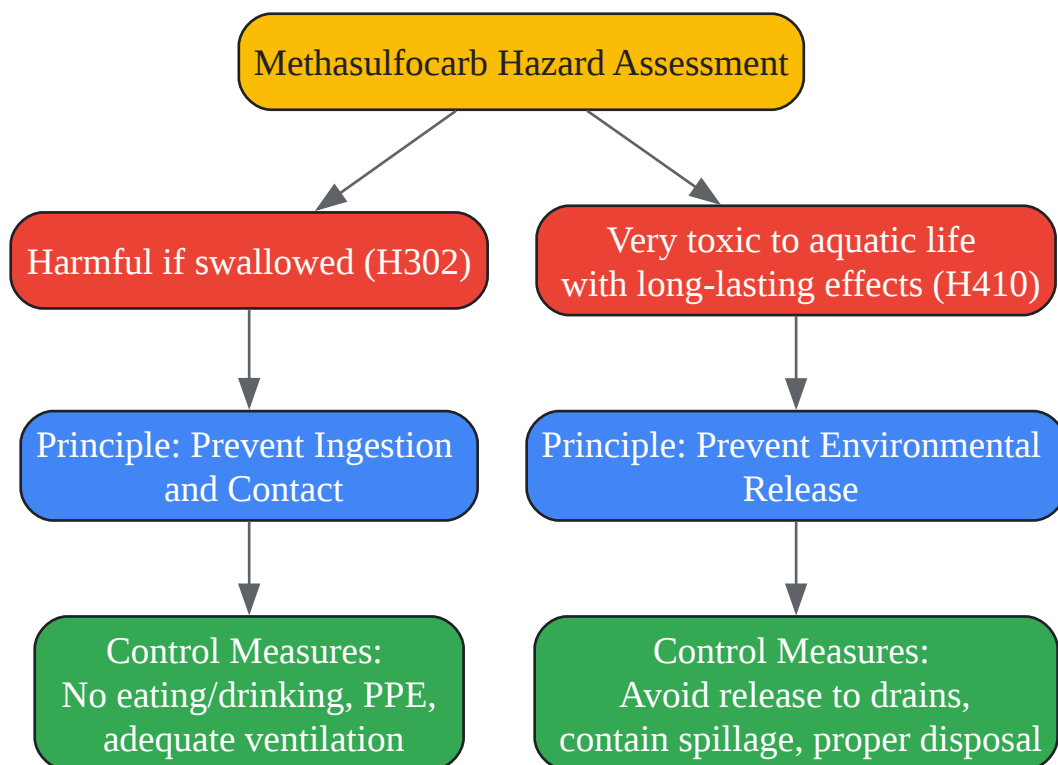
The table below summarizes its key identifiers and physical properties [1] [2].

Property	Description
IUPAC Name	S-4-(mesyloxy)phenyl methyl(thiocarbamate) [1]
CAS Registry Number	66952-49-6 [1] [2] [3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S <sub>2</sub> [1] [3]
Molecular Mass	261.32 g/mol [1]
Physical State	Colourless crystalline solid [1]
Melting Point	138 °C [1]
Water Solubility	480 mg/L (at 20 °C, pH 7) [1]
Octanol-Water Partition Coefficient (Log P)	1.68 [1]

## Hazards and Safety Classification

**Methasulfocarb** is harmful if swallowed and poses a severe danger to the environment, particularly to aquatic life, with long-lasting effects [2] [3].

The following diagram outlines the core principles for establishing safety protocols when handling this chemical:



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## Laboratory Handling Protocol

### Personal Protective Equipment (PPE)

- **Eye Protection:** Safety goggles with side-shields [3].
- **Hand Protection:** Wear appropriate protective gloves [3].
- **Skin and Body Protection:** Impervious clothing or laboratory coat [3].
- **Respiratory Protection:** A suitable respirator is recommended, especially if dust or aerosols can form [3].

## Engineering Controls

- **Ventilation:** Use only in areas with appropriate exhaust ventilation [3].
- **Facilities:** Ensure accessible safety showers and eye wash stations are available [3].

## Safe Handling Practices

- **Avoid Exposure:** Avoid inhalation, contact with eyes and skin. Avoid generating dust and aerosols [3].
- **Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling [3].
- **Containment:** Handle over a tray to contain any spillage. Use dedicated equipment [3].

## Storage Conditions

- Keep the container tightly sealed in a cool, well-ventilated area [3].
- Store away from direct sunlight and sources of ignition [3].
- Specific recommended storage temperatures are **-20°C** for the powder form and **-80°C** when in solvent [3].
- **Incompatibilities:** Keep away from strong acids, strong alkalis, and strong oxidizing or reducing agents [3].

## First Aid and Spill Response

### First Aid Measures

- **Inhalation:** Relocate the affected person to fresh air. If breathing is difficult, seek medical attention [3].
- **Skin Contact:** Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and call a physician [3].
- **Eye Contact:** Immediately flush eyes with large amounts of water for several minutes, holding eyelids open. Promptly call a physician [3].
- **Ingestion:** Wash out the mouth with water. **Do NOT induce vomiting.** Call a physician or poison center immediately [3].

## Spill Management

- **Personal Precautions:** Use full personal protective equipment as described above. Evacuate unnecessary personnel [3].
- **Containment:** Try to prevent the product from entering drains, water courses, or soil [3].
- **Clean-up:** Absorb spills with a finely-powdered liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. Collect the contaminated material for proper disposal [3].

## Waste Disposal

- Dispose of contents and container in accordance with all applicable local, state, and federal regulations. Use an approved waste disposal facility [3].
- **Waste Code:** The product is classified as a **Combustible acute toxic (Category 3)** substance for storage purposes [2].

## Analytical Methods

While specific analytical protocols for **methasulfocarb** were not detailed in the search results, it is listed as an analytical standard suitable for both **HPLC** and **gas chromatography (GC)** analysis [2]. For precise quantification, you should consult the product's Certificate of Analysis (COA) for a suitable instrument technique [2].

## Important Disclaimer

This document is a guideline for research purposes only. The safe handling of **methasulfocarb** is the sole responsibility of the user. Always refer to the most up-to-date Safety Data Sheet (SDS) from your chemical supplier and comply with all local institutional and governmental regulations.

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## References

1. (Ref: NK 191) Methasulfocarb [sitem.herts.ac.uk]
2. PESTANAL , analytical standard 66952-49-6 Methasulfocarb [sigmaaldrich.com]
3. BRN 2219123|66952-49-6|MSDS [dcchemicals.com]

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**Address:** Ontario, CA 91761, United States  
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